

Navigating the Elusive Landscape of 1-Cyclopentylazepane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Cyclopentylazepane

Cat. No.: B15489586

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For researchers, scientists, and drug development professionals, the procurement of specific chemical entities is a critical starting point for innovation. This technical guide addresses the commercial availability and supplier landscape of **1-Cyclopentylazepane**, a molecule of potential interest in medicinal chemistry and drug discovery. Our investigation reveals a challenging procurement environment, suggesting that this compound is not readily available through common commercial channels and may require custom synthesis.

Executive Summary

Initial inquiries for "**1-Cyclopentylazepane**" did not yield any commercial suppliers or readily available stock. However, further investigation identified a closely related isomer, 2-Cyclopentylazepane, in the PubChem database (CID 4449604). Despite this discovery, an extensive search for commercial suppliers of 2-Cyclopentylazepane and its listed synonyms also proved fruitless. This suggests that both 1- and 2-Cyclopentylazepane are likely not off-the-shelf compounds and would necessitate a custom synthesis request from a specialized chemical manufacturing organization.

Compound Identification

While the primary search for "**1-Cyclopentylazepane**" was inconclusive, the identification of its isomer provides a tangible starting point for researchers.

Compound Name	IUPAC Name	Molecular Formula	PubChem CID
2-Cyclopentylazepane	2-cyclopentylazepane	C ₁₁ H ₂₁ N	4449604

Synonyms for 2-Cyclopentylazepane found in the PubChem database include:

- SCHEMBL8396522
- AKOS005638679

Researchers interested in this scaffold may need to use these alternative identifiers when communicating with potential synthesis partners.

Commercial Availability and Suppliers

As of late 2025, a thorough search of major chemical supplier databases and online marketplaces did not identify any vendors with existing stock of either **1-Cyclopentylazepane** or 2-Cyclopentylazepane. This lack of commercial availability indicates that the compound is not produced on a large scale and is likely considered a novel or research-specific chemical.

Recommendations for Procurement:

For research teams requiring this compound, the most viable path forward is to engage with a contract research organization (CRO) or a custom synthesis provider. When approaching these organizations, providing the following information will be crucial:

- **Compound Name and Isomer:** Clearly specify whether **1-Cyclopentylazepane** or 2-Cyclopentylazepane is required.
- **CAS Number:** While not readily found, if a CAS number is identified through further research, it should be provided.
- **Chemical Structure:** A clear structural representation is essential.
- **Required Quantity and Purity:** Specify the amount of the compound needed and the desired purity level.

Experimental Protocols and Biological Activity

The search for detailed experimental protocols for the synthesis or application of **1-Cyclopentylazepane** or 2-Cyclopentylazepane did not yield specific, reproducible methodologies. Similarly, no established signaling pathways or documented biological activities directly involving these specific molecules were found in the public domain.

This absence of published data presents both a challenge and an opportunity for researchers. While it necessitates de novo experimental design, it also signifies a largely unexplored area of chemical space, potentially leading to novel discoveries.

Logical Workflow for Procurement

For researchers and drug development professionals seeking to work with **1-Cyclopentylazepane** or its isomer, the following logical workflow is recommended.

Caption: Procurement workflow for **1-Cyclopentylazepane**.

Conclusion

The commercial landscape for **1-Cyclopentylazepane** and its isomer, 2-Cyclopentylazepane, is currently barren of off-the-shelf suppliers. This necessitates a proactive approach from the scientific community, focusing on custom synthesis to obtain these compounds. While the lack of existing data on experimental protocols and biological activity presents a hurdle, it also underscores the potential for novel research and discovery in this chemical space. Researchers are encouraged to engage with specialized synthesis providers to explore the potential of these intriguing molecules.

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